

C.I. Acid Yellow 42 chemical structure and properties

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C.I. Acid Yellow 42: A Comprehensive Technical Guide

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Acid Yellow 42, also known by its Colour Index designation C.I. 22910, is a disodium salt of a bis-azo dye. Its chemical name is 4,4'-bis((4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo)-[1,1'-biphenyl]-2,2'-disulfonic acid, disodium salt.[1] This bright yellow, water-soluble dye is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamides.[2] Its molecular structure, characterized by two azo chromophores and sulfonic acid groups, imparts its vibrant color and affinity for proteinaceous substrates. This guide provides a detailed overview of the chemical structure, physicochemical properties, and relevant experimental protocols for C.I. Acid Yellow 42, tailored for a scientific audience.

Chemical Structure and Identification

C.I. Acid Yellow 42 is a complex organic molecule belonging to the bis-azo class of dyes. The structure features a central biphenyl core with sulfonic acid groups, which are linked via azo groups to two 3-methyl-1-phenyl-1H-pyrazol-5(4H)-one moieties.



C.I. Acid Yellow 42 Structure

Chemical Formula: C₃₂H₂₄N₈Na₂O₈S₂

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Caption: Chemical structure of C.I. Acid Yellow 42.

Table 1: Chemical Identification of C.I. Acid Yellow 42



Identifier	Value	
Chemical Name	4,4'-bis((4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo)-[1,1'-biphenyl]-2,2'-disulfonic acid, disodium salt[1]	
C.I. Name	Acid Yellow 42[2]	
C.I. Number	22910[2]	
CAS Number	6375-55-9[2]	
Molecular Formula	C32H24N8Na2O8S2[2]	
Molecular Weight	758.69 g/mol [2]	
Synonyms	Acid Milling Yellow R, Vicoacid Yellow 42, Weak Acid Yellow C-R, Weak Acid Yellow R, Weak Acid Yellow MR, Acid Yellow N-CRS, Acid Yellow R, Acid Yellow MR, Aminyl Yellow F-MR, Apollo Nylon Fast Yellow M-R, Doracid Yellow R, Durapel Yellow R, Evron Yellow R, Dycroacid Milling Yellow MG, Dycroacid Yellow FG, Orco Milling Yellow RS, Rybacid Yelow 2R, Sandolan Milling Yellow N-SH, Selmacid Yellow N-2R, Suminol Milling Yellow MR	

Physicochemical Properties

C.I. Acid Yellow 42 is a bright yellow powder.[3] It is soluble in water, forming a lemon-yellow solution.[3] The color of the aqueous solution is stable in the presence of concentrated hydrochloric acid and concentrated sodium hydroxide.[3] It is also soluble in ethanol, imparting a lemon-yellow color, and is slightly soluble in acetone.[3] In concentrated sulfuric acid, it dissolves to give a lemon-yellow solution, which remains unchanged upon dilution.[3]

Table 2: Physicochemical Data of C.I. Acid Yellow 42



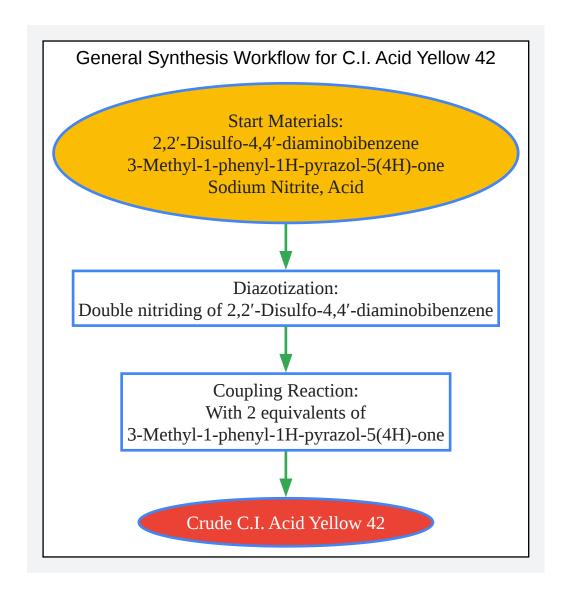
Property	Value	Reference
Physical State	Bright yellow powder	[3]
Molecular Weight	758.69 g/mol	[2]
Density	1.617 g/cm³ (at 20°C)	[3]
Water Solubility	17.27 g/L (at 20°C)	[3]
Melting Point	Data not readily available	
Decomposition Temperature	During a fire, irritating and toxic gases may be generated by thermal decomposition or combustion.	[4]
рКа	Data not readily available	
UV-Vis λmax	Data not readily available	-
Molar Absorptivity (ε)	Data not readily available	_

Experimental ProtocolsSynthesis

The manufacturing process for **C.I. Acid Yellow 42** involves a two-step diazotization and coupling reaction.[2] A detailed, citable experimental protocol is not readily available in the public domain. The general procedure is as follows:

- Diazotization: 2,2'-Disulfo-4,4'-diaminobibenzene is subjected to double nitriding. This involves treating the diamine with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to convert both primary amino groups into diazonium salts.
- Coupling Reaction: The resulting bis-diazonium salt is then coupled with two equivalents of 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one. This electrophilic aromatic substitution reaction forms the two azo linkages, resulting in the final dye molecule.





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Caption: General synthesis workflow for C.I. Acid Yellow 42.

Purification

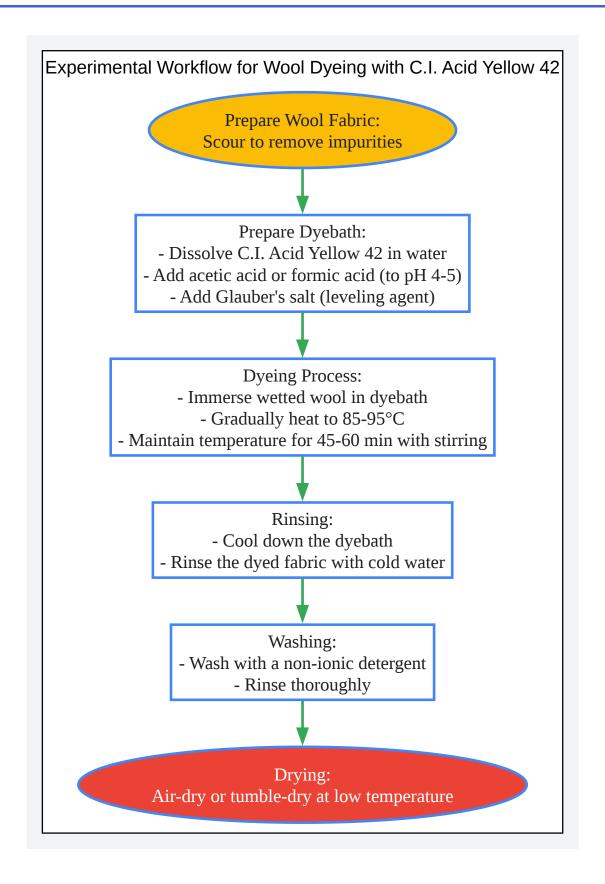
A specific, detailed purification protocol for **C.I. Acid Yellow 42** is not readily available. However, a general method for purifying water-soluble azo dyes involves recrystallization. The crude dye, often precipitated with sodium chloride, can be dissolved in a minimal amount of hot water or a water-ethanol mixture. The solution is then filtered to remove any insoluble impurities. Upon cooling, the purified dye crystallizes out and can be collected by filtration, washed with a cold solvent, and dried.



Experimental Workflow: Dyeing of Wool Fabric

The primary application of **C.I. Acid Yellow 42** is in the dyeing of protein fibers like wool. The following is a representative experimental workflow for this process.





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Caption: Experimental workflow for dyeing wool with C.I. Acid Yellow 42.



Applications in Research

While the primary use of **C.I. Acid Yellow 42** is industrial, it has been used in some research applications, particularly in studies related to environmental science and material science. For instance, its adsorption from aqueous solutions onto various materials has been investigated as a model for wastewater treatment. It has also been used in studies on the rates of dyeing of textile fibers. There is currently no significant evidence of its application in drug development or the study of specific biological signaling pathways.

Safety and Handling

C.I. Acid Yellow 42 should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. In its powdered form, a dust mask is recommended to avoid inhalation.[4] It may cause skin and eye irritation.[4] In case of contact, the affected area should be washed thoroughly with water. For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

Conclusion

C.I. Acid Yellow 42 is a well-characterized bis-azo dye with significant industrial importance. This guide has provided a summary of its chemical structure, physicochemical properties, and representative experimental protocols for its synthesis and application in wool dyeing. While detailed, citable experimental protocols for its synthesis and purification are not readily available in the public domain, the general principles are well-understood within the field of dye chemistry. The provided data and workflows offer a valuable resource for researchers and scientists working with this compound. Further research could focus on elucidating its complete physicochemical profile, including its pKa and molar absorptivity, and exploring potential new applications in scientific research.

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- To cite this document: BenchChem. [C.I. Acid Yellow 42 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033771#c-i-acid-yellow-42-chemical-structure-and-properties]

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